

In-Depth Technical Safety Guide: 5-Bromo-2-fluoronicotinic Acid

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Compound of Interest

Compound Name: 5-Bromo-2-fluoronicotinic acid

Cat. No.: B1292196

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **5-Bromo-2-fluoronicotinic acid** (CAS RN: 29241-66-5). The information is compiled and presented to meet the needs of professionals in research and development who handle this compound.

Chemical and Physical Properties

5-Bromo-2-fluoronicotinic acid is a halogenated pyridine derivative. Its physical and chemical properties are summarized in the table below. It is important to note that some of these values are predicted and should be treated as estimates.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ BrFNO ₂	[1][2]
Molecular Weight	220.00 g/mol	[3]
Appearance	Colorless or yellow solid	[1]
Melting Point	166-170 °C	[1]
Boiling Point	324.7 °C (Predicted: 327.4 ± 42.0 °C)	[1]
Density	1.903 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Soluble in water and some organic solvents.	[1]
Vapor Pressure	8.22E-05 mmHg at 25°C	[1]
Refractive Index	1.589	[1]

Hazard Identification and Classification

5-Bromo-2-fluoronicotinic acid is classified as a hazardous substance. The GHS classification is based on its potential to cause skin and eye irritation, as well as respiratory tract irritation.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation.[3][4]
Serious Eye Damage/Eye Irritation	2A	H319	Warning	Causes serious eye irritation.[4]
Specific Target Organ Toxicity (Single Exposure)	3	H335	Warning	May cause respiratory irritation.[4]

Hazard Pictogram

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Caption: GHS Exclamation Mark Pictogram for Irritation.

Toxicological Information

Detailed toxicological studies for **5-Bromo-2-fluoronicotinic acid** are not readily available in the public domain. The toxicity of this compound is not fully understood.[1] The following is a summary of the known and potential health effects based on its GHS classification.

Toxicity Endpoint	Data	Source(s)
Acute Toxicity	Not available.[4]	[4]
Routes of Exposure	Inhalation, eye contact, skin contact, ingestion.[4]	[4]
Symptoms of Exposure	Eye Contact: May result in redness, pain, or severe eye damage. Inflammation of the eye is characterized by redness, watering, and itching. [4]	[4]
	Skin Contact: May result in inflammation characterized by itching, scaling, reddening, blistering, pain, or dryness.[4]	[4]
	Inhalation: May cause irritation of the lungs and respiratory system. Overexposure may result in serious illness or death.[4]	[4]
Carcinogenicity	IARC: Not classified. NTP: Not listed. OSHA: Not listed.	[4]
Ecotoxicity	Not available.	[4]
Persistence/Degradability	Not available.	[4]
Bioaccumulative Potential	Not available.	[4]
Mobility in Soil	Not available.	[4]

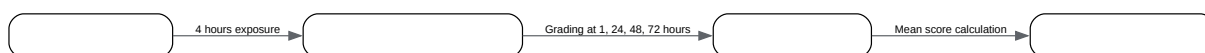
Experimental Protocols

Specific experimental protocols for the determination of the safety data for **5-Bromo-2-fluoronicotinic acid** are not cited in the available safety data sheets. However, the GHS classifications are typically based on standardized methodologies. The following are general

descriptions of the types of experiments that would be conducted to determine the observed hazards.

Skin Irritation Testing (OECD TG 404)

The "Causes skin irritation (H315)" classification is typically determined through in vivo studies, often using rabbits.



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Caption: General workflow for skin irritation testing.

A measured amount of the substance is applied to a small patch of skin on a test animal. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity of these reactions is scored, and if the scores meet the criteria for reversible skin damage, the substance is classified as a skin irritant.[5]

Eye Irritation Testing (OECD TG 405)

The "Causes serious eye irritation (H319)" classification is determined by applying the test substance to the eye of a test animal, typically a rabbit.



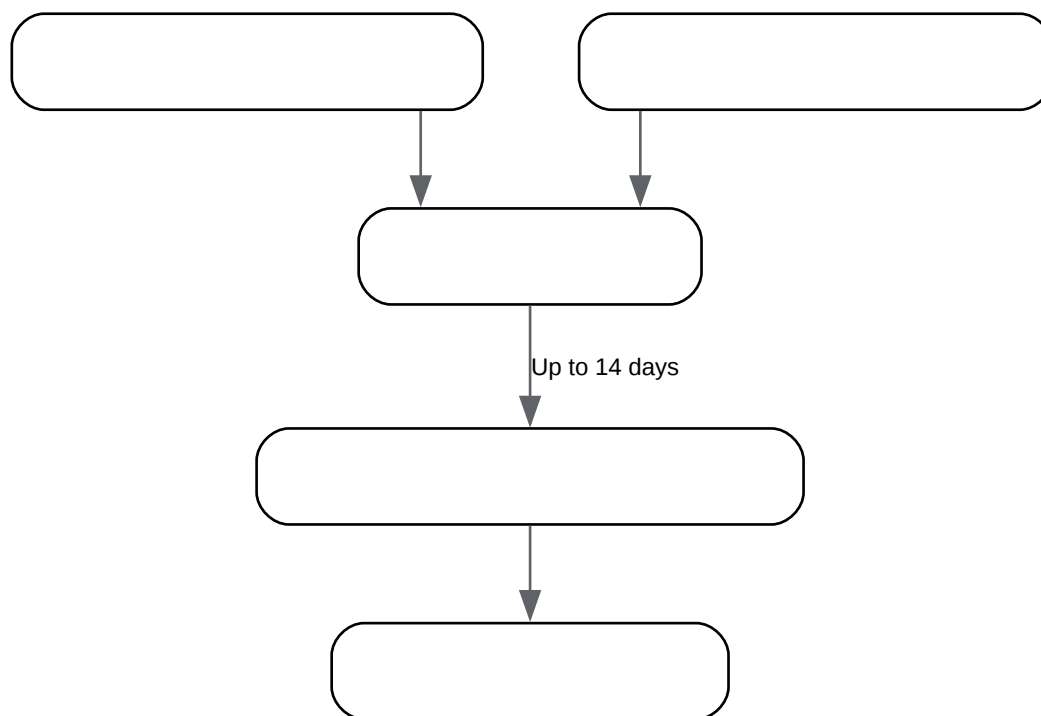
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Caption: General workflow for eye irritation testing.

The eyes are examined for corneal opacity, iritis, and conjunctival redness and swelling. The severity of these lesions is graded at various time points. Classification as causing serious eye irritation implies that the observed effects are fully reversible within 21 days.[6]

Acute Oral Toxicity (LD50) Determination

While no LD50 value is available for this compound, the general procedure for its determination involves the administration of the substance to a group of laboratory animals, typically rats or mice.^[7]



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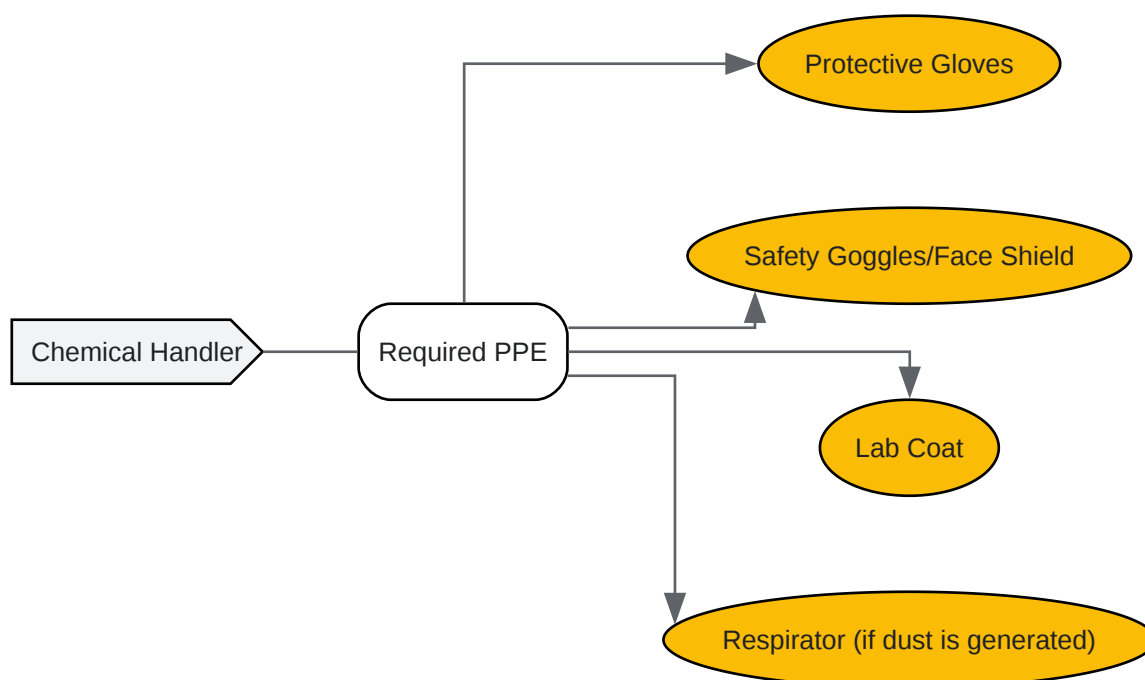
Caption: General workflow for LD50 determination.

Different doses of the substance are administered to separate groups of animals. The number of mortalities in each group is recorded over a period of time, typically 14 days. Statistical methods are then used to calculate the dose that is lethal to 50% of the test population (LD50).^{[8][9]}

Handling and Safety Precautions

Given the hazardous nature of **5-Bromo-2-fluoronicotinic acid**, strict safety protocols must be followed.

Personal Protective Equipment (PPE)



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Caption: Recommended Personal Protective Equipment.

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash protection.
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is likely to be generated, a NIOSH-approved respirator should be used.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of dust. Wash hands thoroughly after handling. Use only in a well-ventilated area, preferably in a chemical fume hood.^[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Store locked up.^[4]

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Get medical advice if irritation develops.[4]
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[4]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.

Conclusion

5-Bromo-2-fluoronicotinic acid is a hazardous chemical that requires careful handling. While comprehensive toxicological data is lacking, the available information clearly indicates that it is a skin, eye, and respiratory irritant. All personnel handling this compound should be thoroughly trained in its hazards and in the proper use of personal protective equipment and engineering controls. The information and protocols outlined in this guide are intended to provide a foundation for the safe use of this compound in a research and development setting. It is imperative to consult the most up-to-date Safety Data Sheet from the supplier before use.

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